

Levopropranolol Hydrochloride: A Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: Levopropranolol hydrochloride

Cat. No.: B119597

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This guide provides a focused examination of the molecular formula and weight of **Levopropranolol hydrochloride**, a compound of significant interest in pharmaceutical research and development. The following sections detail these core physicochemical properties.

While comprehensive experimental protocols for techniques such as mass spectrometry or elemental analysis would be employed for the de novo determination of a compound's molecular formula and weight, such detailed procedures are beyond the scope of this document, which focuses on the established and verified data for **Levopropranolol hydrochloride**. Similarly, as this guide centers on the fundamental molecular properties of the compound, diagrams of signaling pathways are not applicable.

Physicochemical Data

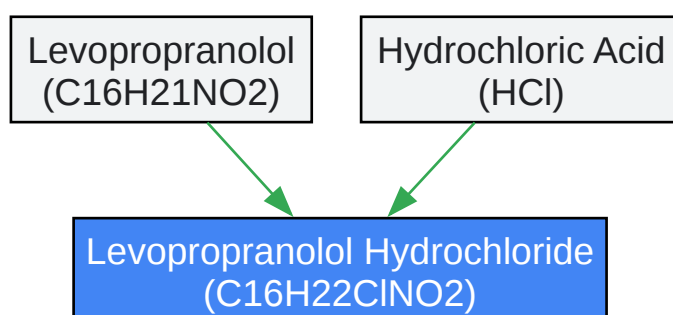
The molecular characteristics of Levopropranolol and its hydrochloride salt are summarized in the table below.

Compound	Molecular Formula	Molecular Weight (g/mol)
Levopropranolol	$C_{16}H_{21}NO_2$ [1] [2]	259.34 [1] [2]
Levopropranolol Hydrochloride	$C_{16}H_{22}ClNO_2$ [3] [4]	295.80 [3]

Levopropранолol is the levorotatory isomer of propranolol.[2] The hydrochloride salt is formed by the reaction of the basic levopropранолol molecule with hydrochloric acid. This results in the addition of one hydrogen and one chlorine atom, leading to the molecular formula and weight presented for **Levopropранолol hydrochloride**. [3]

Composition of Levopropранолol Hydrochloride

The relationship between Levopropранолol, hydrochloric acid, and the resulting salt, **Levopropранолol hydrochloride**, can be visualized as a straightforward chemical combination.



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Formation of **Levopropранолol Hydrochloride**.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. Levopropранолol | C16H21NO2 | CID 91536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Propranolol Hydrochloride | C16H22ClNO2 | CID 62882 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Propranolol hydrochloride, C-14 | C16H22ClNO2 | CID 124037368 - PubChem [pubchem.ncbi.nlm.nih.gov]

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